# A Technical Guide to Methyloxamide 2-Oxime-d3: Structure, Properties, and Application

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Methyloxamide 2-Oxime-d3* |
| *Cat. No.:* | *B1154848* |

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## Abstract

This technical guide provides a comprehensive overview of **Methyloxamide 2-Oxime-d3**, a stable isotope-labeled derivative of methyloxamide 2-oxime. The document details its molecular structure, physicochemical properties, a robust methodology for its synthesis, and key analytical characterization techniques. Emphasis is placed on its primary application as an internal standard in quantitative mass spectrometry-based assays. The inclusion of deuterium atoms provides a distinct mass shift, making it an ideal tool for researchers requiring high precision and accuracy in pharmacokinetic, metabolic, and bioanalytical studies. This guide serves as a critical resource for scientists leveraging stable isotope-labeled standards to ensure data integrity and overcome challenges such as matrix effects in complex biological samples.

## Physicochemical Properties and Identification

**Methyloxamide 2-Oxime-d3** is the deuterated analogue of the unlabeled compound (CAS 25475-12-1).[1][2] The incorporation of three deuterium atoms on the N-methyl group results in a precise mass increase, which is fundamental to its utility in analytical chemistry. Key identifying properties are summarized in the table below.

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| Property | Value | Source |
|---|---|---|
| Chemical Name | N-(methyl-d3)-2-(hydroxyimino)acetamide | Inferred from structure |
| Molecular Formula | $C_3H_4D_3N_3O_2$ | [1] |
| Molecular Weight | 120.13 g/mol | [1] |
| Unlabeled CAS | 25475-12-1 | [1][2] |
| Isotopic Label | Deuterium ($d_3$) | [1] |
| Purity | Typically ≥98% for use as an analytical standard | General Standard |
| Physical Form | Solid (Predicted) | Inferred |

# Molecular Structure and Isotopic Labeling

The molecular architecture of **Methyloxamide 2-Oxime-d3** consists of an acetamide backbone featuring two key functional groups: an N-methyl amide and a 2-oxime. The oxime group (C=N-OH) is a derivative of a carbonyl, formed by reaction with hydroxylamine, and can exist as E/Z stereoisomers.[3][4] The critical feature for its application is the isotopic labeling: the three hydrogen atoms of the N-methyl group are replaced with deuterium ($d_3$). This substitution is chemically conservative, preserving the molecule's polarity and chromatographic behavior, yet makes it easily distinguishable from its endogenous or unlabeled counterpart by mass spectrometry.

Caption: Molecular structure of N-(methyl-d3)-2-(hydroxyimino)acetamide.

# Synthesis and Purification Protocol

The synthesis of oximes is a well-established transformation in organic chemistry, typically involving the condensation of a carbonyl compound with hydroxylamine.[3][4] The following protocol outlines a robust, two-step procedure for the synthesis of **Methyloxamide 2-Oxime-d3**, designed to ensure high isotopic incorporation and chemical purity.

## Rationale for Synthetic Strategy

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The chosen synthetic pathway begins with commercially available, isotopically labeled methylamine-d3 hydrochloride. This ensures the deuterium label is incorporated at the start, preventing isotopic scrambling and maximizing efficiency. The key transformation is the final oximation step, which converts the keto-amide precursor into the target oxime. The use of a mild base is critical for liberating free hydroxylamine from its hydrochloride salt without promoting side reactions.[5]

## Workflow Diagram: Synthesis of **Methyloxamide 2-Oxime-d3**

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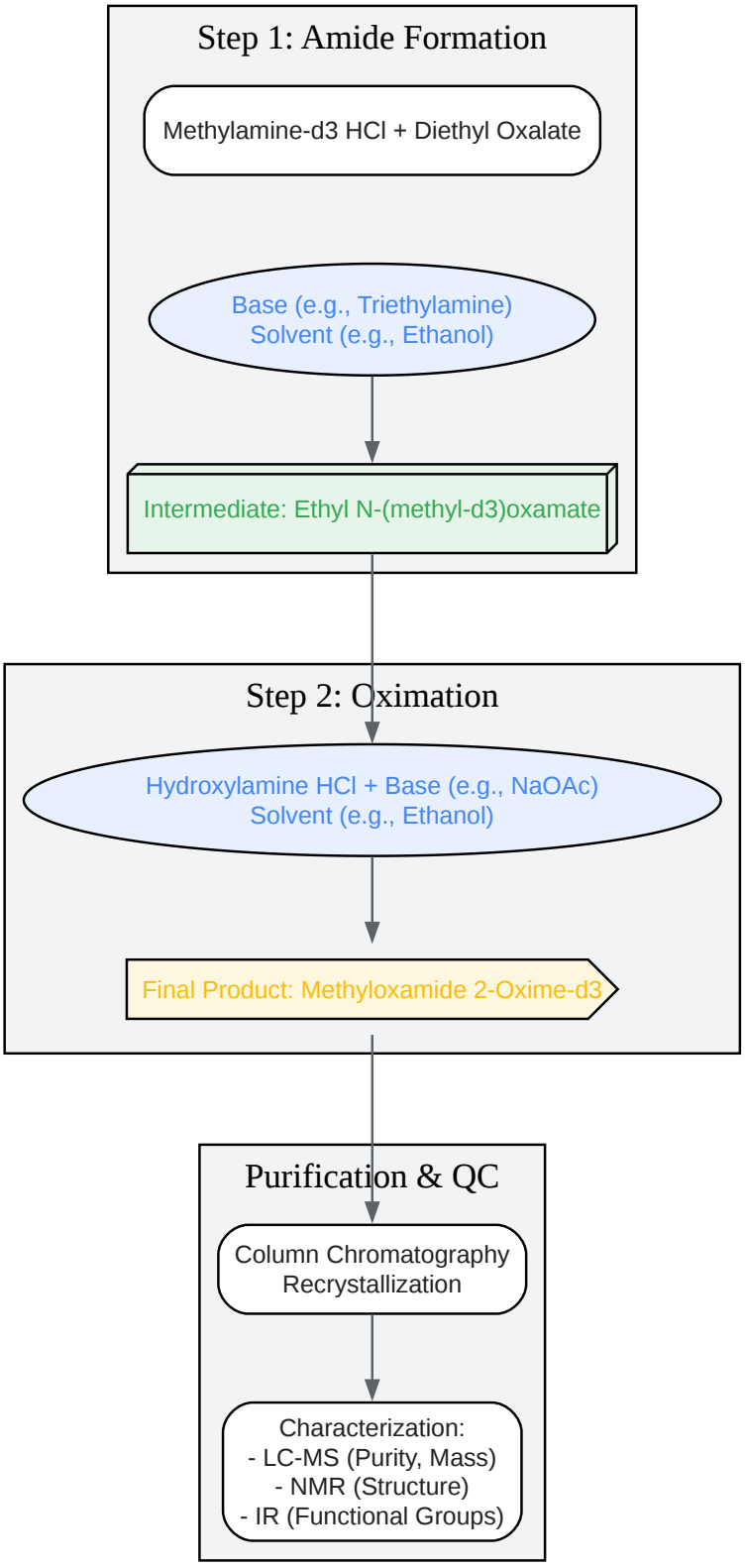


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Caption: Synthetic workflow for **Methyloxamide 2-Oxime-d3**.

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## Detailed Experimental Protocol

Step 1: Synthesis of Ethyl N-(methyl-d3)oxamate

- To a stirred solution of methylamine-d3 hydrochloride (1.0 eq) in anhydrous ethanol, add triethylamine (2.2 eq) at 0 °C under a nitrogen atmosphere.
- Stir the mixture for 20 minutes, then add diethyl oxalate (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, concentrate the mixture under reduced pressure.
- Redissolve the residue in ethyl acetate and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield the crude keto-amide intermediate. Purify by flash column chromatography if necessary.

Step 2: Synthesis of N-(methyl-d3)-2-(hydroxyimino)acetamide

- Dissolve the crude Ethyl N-(methyl-d3)oxamate (1.0 eq) in ethanol.
- Add hydroxylamine hydrochloride (1.5 eq) and sodium acetate (1.5 eq) to the solution.
- Heat the mixture to reflux and stir for 4-6 hours, monitoring by TLC.[5]
- After the reaction is complete, cool the mixture to room temperature and concentrate under vacuum.
- Add water to the residue to precipitate the product.
- Collect the solid by filtration, wash with cold water, and dry under vacuum.
- Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water) to yield pure **Methyloxamide 2-Oxime-d3**.

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# Analytical Characterization

Rigorous analytical testing is essential to confirm the identity, purity, and isotopic enrichment of the final compound.

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition. The analysis should show a molecular ion peak $[M+H]^+$ corresponding to the calculated exact mass of $C_3H_5D_3N_3O_2$. The mass difference of +3.018 Da compared to the unlabeled analogue is the key confirmation of successful deuteration. MS is also the core technique for its application in quantitative binding assays.[6]

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - $^1H$ NMR: The most notable feature will be the absence of a singlet corresponding to the N-$CH_3$ protons, which would be present in the unlabeled compound's spectrum. The remaining signals for the amide N-H, oxime O-H, and alpha-proton C-H will be present at their characteristic chemical shifts.

  - $^{13}C$ NMR: The spectrum will show three carbon signals. The carbon of the deuterated methyl group (-$CD_3$) will appear as a multiplet (typically a 1:1:1:1:1:1:1 septet) due to coupling with the three deuterium nuclei (spin I=1).[7][8]

  - $^2H$ NMR (Deuterium NMR): A single resonance in the deuterium NMR spectrum will confirm the presence and chemical environment of the -$CD_3$ group.

- Infrared (IR) Spectroscopy: The IR spectrum provides confirmation of the key functional groups. Characteristic absorption bands are expected for O-H stretching (broad, ~3600-3200 $cm^{-1}$), N-H stretching (~3300 $cm^{-1}$), C=O stretching (amide, ~1680 $cm^{-1}$), and C=N stretching (oxime, ~1665 $cm^{-1}$).[4] The C-D stretching bands will also be present at a lower frequency (~2200-2100 $cm^{-1}$) compared to typical C-H stretches.

# Applications in Quantitative Research

The primary and most critical application of **Methyloxamide 2-Oxime-d3** is as an internal standard (IS) for quantitative analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

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Rationale for Use as an Internal Standard: In bioanalytical methods, an ideal internal standard should behave identically to the analyte during sample preparation, chromatography, and ionization, but be clearly distinguishable by the detector.[9]

- Co-elution: **Methyloxamide 2-Oxime-d3** has virtually identical physicochemical properties to its unlabeled form. This ensures it co-elutes from the LC column, experiencing the same retention time and any potential matrix-induced ion suppression or enhancement.[9]
- Mass Differentiation: The mass difference of ~3 Da allows the mass spectrometer to monitor the analyte and the internal standard in separate, interference-free channels (e.g., using Selected Reaction Monitoring, SRM).
- Accurate Quantification: By adding a known amount of the deuterated standard to every sample and standard, the ratio of the analyte's signal to the IS signal can be used to construct a calibration curve. This ratiometric approach corrects for variations in sample recovery, injection volume, and instrument response, leading to highly accurate and precise quantification.[10]

This makes **Methyloxamide 2-Oxime-d3** an invaluable tool in regulated and discovery-phase research, including drug metabolism and pharmacokinetic (DMPK) studies, therapeutic drug monitoring, and environmental contaminant analysis.

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